

An In-depth Technical Guide to the Physical and Chemical Properties of Disiloxane

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Compound of Interest

Compound Name: *Disiloxane*

Cat. No.: *B077578*

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Introduction

Disiloxane ($\text{SiH}_3\text{OSiH}_3$), the simplest member of the siloxane family, is a colorless, pungent gas at standard conditions.^[1] It serves as a fundamental building block and reference compound for understanding the chemistry of silicones, a diverse class of polymers widely utilized in materials science, cosmetics, and medicine. This technical guide provides a comprehensive overview of the core physical and chemical properties of **disiloxane**, supported by quantitative data, detailed experimental methodologies, and visual representations of its structure and reactivity.

Physical Properties of Disiloxane

The physical characteristics of **disiloxane** are summarized in the table below, providing a clear comparison of its key properties.

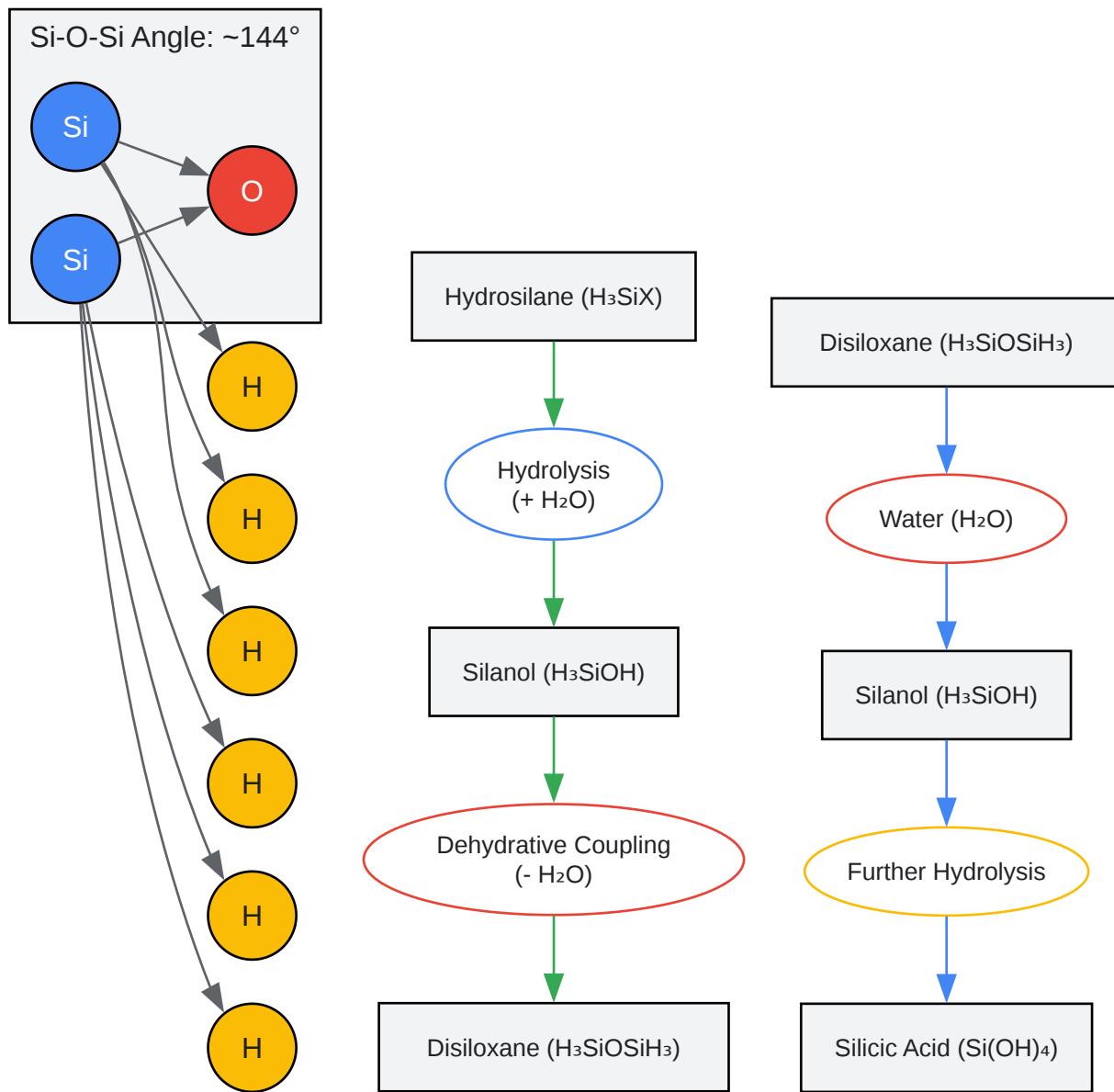
Property	Value	Units	Conditions
Molecular Formula	Si ₂ H ₆ O	-	-
Molar Mass	78.217	g·mol ⁻¹	-
Appearance	Colorless Gas	-	Standard Temperature and Pressure
Boiling Point	-15.2	°C	-
Melting Point	-144	°C	-
Density	0.881	g·cm ⁻³	at 80 °C
Dipole Moment	0.24	D	-
Standard Enthalpy of Formation (ΔfH°)	-598.3 ± 4.2	kJ·mol ⁻¹	Gaseous phase

Molecular Structure and Bonding

The molecular geometry of **disiloxane** has been a subject of significant interest due to its unusually large Si-O-Si bond angle compared to its carbon analog, dimethyl ether. This structural feature profoundly influences its chemical reactivity and physical properties.

Structural Parameter	Value	Units	Method
Si-O-Si Bond Angle	144.1 ± 0.8	°	Electron Diffraction (gas phase)[2]
Si-O-Si Bond Angle	142	°	X-ray Crystallography (solid state, 108 K)[1]
Si-O Bond Length	1.634 ± 0.002	Å	Electron Diffraction (gas phase)[2]
Si-H Bond Length	1.486 ± 0.010	Å	Electron Diffraction (gas phase)[2]

The wide Si-O-Si bond angle is attributed to a combination of factors, including π -backbonding from oxygen p-orbitals to silicon d-orbitals and negative hyperconjugation.^[1] These interactions impart partial double bond character to the Si-O bond and reduce the basicity of the oxygen atom.^[1]



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References

- 1. Disiloxane - Wikipedia [en.wikipedia.org]
- 2. scispace.com [scispace.com]
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